

Physicochemical Properties of (-)-Arctigenin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (-)-Arctigenin

Cat. No.: B1665602

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This technical guide provides an in-depth overview of the core physicochemical properties of **(-)-Arctigenin**, a lignan with significant research interest due to its anti-inflammatory, antioxidant, and antitumor properties.[1][2] The information presented herein is intended for researchers, scientists, and professionals in drug development, offering quantitative data, experimental methodologies, and visual representations of its biological interactions.

Core Physicochemical Data

(-)-Arctigenin is a dibenzylbutyrolactone lignan found in plants of the Asteraceae family, such as *Arctium lappa* (greater burdock).[3][4] Its structure and properties make it a compelling molecule for pharmacological studies. The following tables summarize its key identifiers and quantitative physicochemical characteristics.

Table 1: Chemical Identifiers for **(-)-Arctigenin**

Identifier	Value	Source(s)
CAS Registry Number	7770-78-7	[5]
Molecular Formula	C ₂₁ H ₂₄ O ₆	
IUPAC Name	(3R,4R)-4-[(3,4-dimethoxyphenyl)methyl]-3-[(4-hydroxy-3-methoxyphenyl)methyl]oxolan-2-one	
InChI Key	NQWVSMVXKMHKTF-JKSUJKDBSA-N	
SMILES	<chem>COC1=CC=C(C[C@H]2COC(=O)[C@@H]2CC2=CC=C(O)C(OC)=C2)C=C1OC</chem>	

Table 2: Physicochemical Properties of (-)-Arctigenin

Property	Value	Unit	Source(s)
Molecular Weight	372.41	g/mol	
Appearance	White to light yellow crystalline solid/powder	N/A	
Melting Point	98 - 102	°C	
Boiling Point (Predicted)	567.0 ± 45.0	°C	
Density (Predicted)	1.227	g/cm ³	
pKa (Strongest Acidic, Predicted)	9.95		
logP (Predicted)	3.2 - 3.44		
UV/Vis (λ _{max})	205, 231, 281	nm	

Table 3: Solubility Data for (-)-Arctigenin

Solvent	Solubility	Source(s)
Dimethyl Sulfoxide (DMSO)	≥17.2 mg/mL (approx. 46.2 mM)	
Dimethylformamide (DMF)	~20 mg/mL	
Ethanol	~0.5 mg/mL	
DMF:PBS (pH 7.2) (1:1)	~0.5 mg/mL	
Aqueous Buffers	Sparingly soluble	
Water (Predicted)	0.011 g/L	

Experimental Protocols

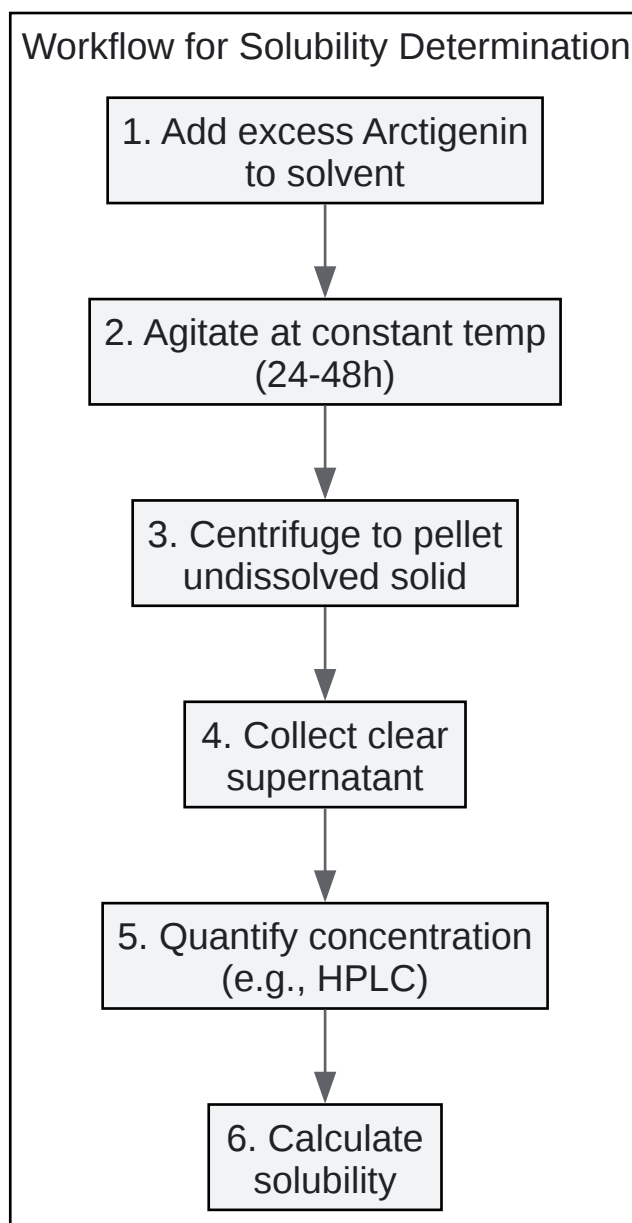
Detailed methodologies are crucial for reproducing and building upon existing research. The following sections describe standard protocols for determining key physicochemical properties of compounds like **(-)-Arctigenin**.

The solubility of **(-)-Arctigenin** is a critical parameter for designing in vitro and in vivo experiments. It is typically low in aqueous solutions but higher in organic solvents.

Objective: To determine the concentration of **(-)-Arctigenin** that can be dissolved in a specific solvent at a given temperature to form a saturated solution.

Methodology: Shake-Flask Method

- **Preparation:** Add an excess amount of **(-)-Arctigenin** crystalline solid to a known volume of the solvent of choice (e.g., DMSO, Ethanol, PBS buffer) in a sealed vial.
- **Equilibration:** Agitate the vial at a constant temperature (e.g., 25 °C) using a mechanical shaker or orbital incubator for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Cease agitation and allow the suspension to settle. Centrifuge the sample at high speed (e.g., 10,000 x g for 15 minutes) to pellet the undissolved solid.
- **Sampling:** Carefully collect a precise aliquot of the clear supernatant, ensuring no solid particles are transferred.
- **Quantification:** Dilute the supernatant with an appropriate solvent and quantify the concentration of dissolved **(-)-Arctigenin** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection (monitoring at λ_{max} 281 nm).
- **Calculation:** Calculate the solubility in mg/mL or molarity based on the measured concentration and the dilution factor.



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Figure 1. Experimental workflow for determining the solubility of **(-)-Arctigenin**.

Objective: To determine the temperature range over which the crystalline solid **(-)-Arctigenin** transitions to a liquid state.

Methodology: Capillary Method

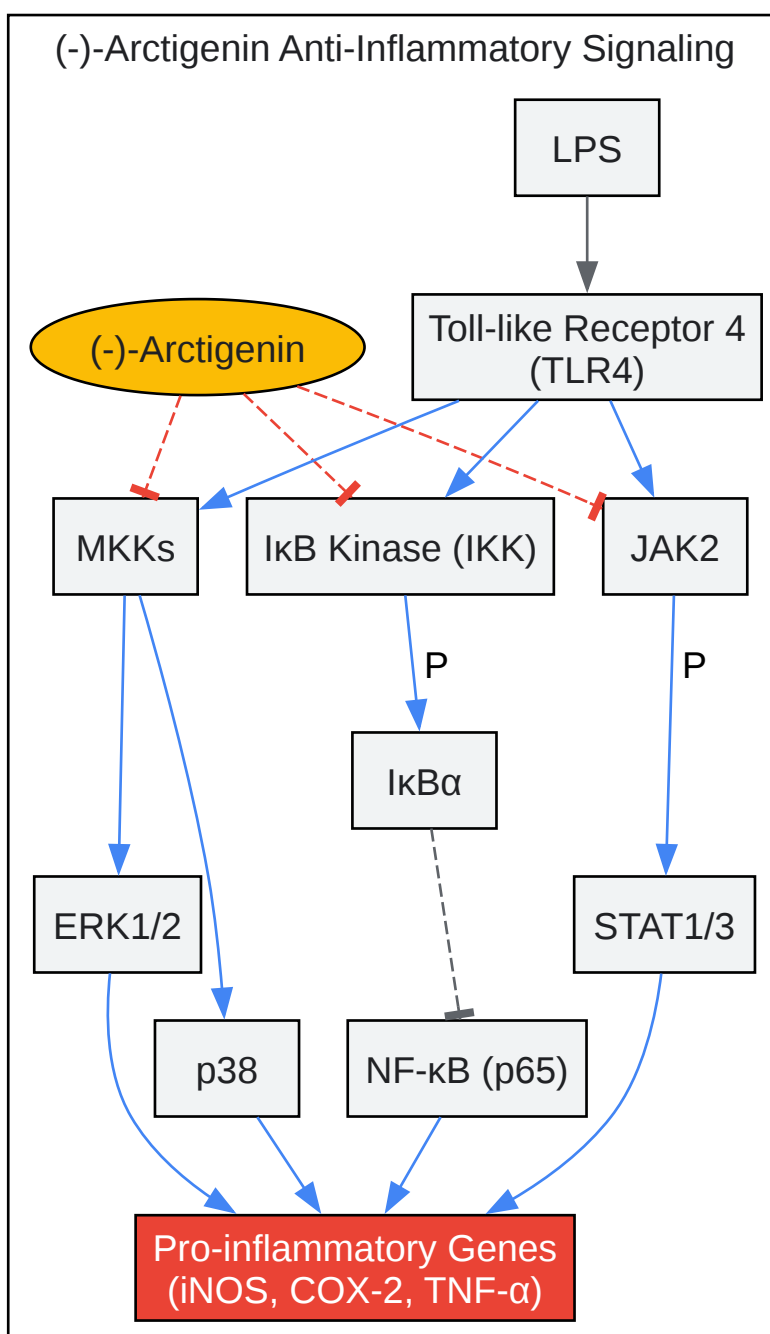
- **Sample Preparation:** Finely powder a small amount of dry **(-)-Arctigenin**. Pack the powder into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube into a calibrated melting point apparatus.
- **Heating:** Heat the apparatus rapidly to a temperature approximately 15-20 °C below the expected melting point (98 °C).
- **Measurement:** Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** Record the temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting). The melting point is reported as this range.

Biological Activity and Signaling Pathways

(-)-Arctigenin exerts its biological effects, particularly its anti-inflammatory and anti-cancer activities, by modulating key intracellular signaling pathways.

A primary mechanism of **(-)-Arctigenin**'s anti-inflammatory action is the inhibition of pro-inflammatory mediators. This is achieved by suppressing critical signaling cascades like NF-κB, MAPK, and JAK-STAT.

- **MAPK Pathway:** It selectively alters the phosphorylation of Mitogen-Activated Protein Kinases, leading to a decrease in ERK1/2 phosphorylation and an activation of p38 phosphorylation.
- **NF-κB Pathway:** It inhibits the nuclear translocation of p65, a key subunit of the NF-κB complex, by preventing the phosphorylation of IκBα.
- **JAK-STAT Pathway:** It has been shown to reduce the phosphorylation of STAT1, STAT3, and JAK2.

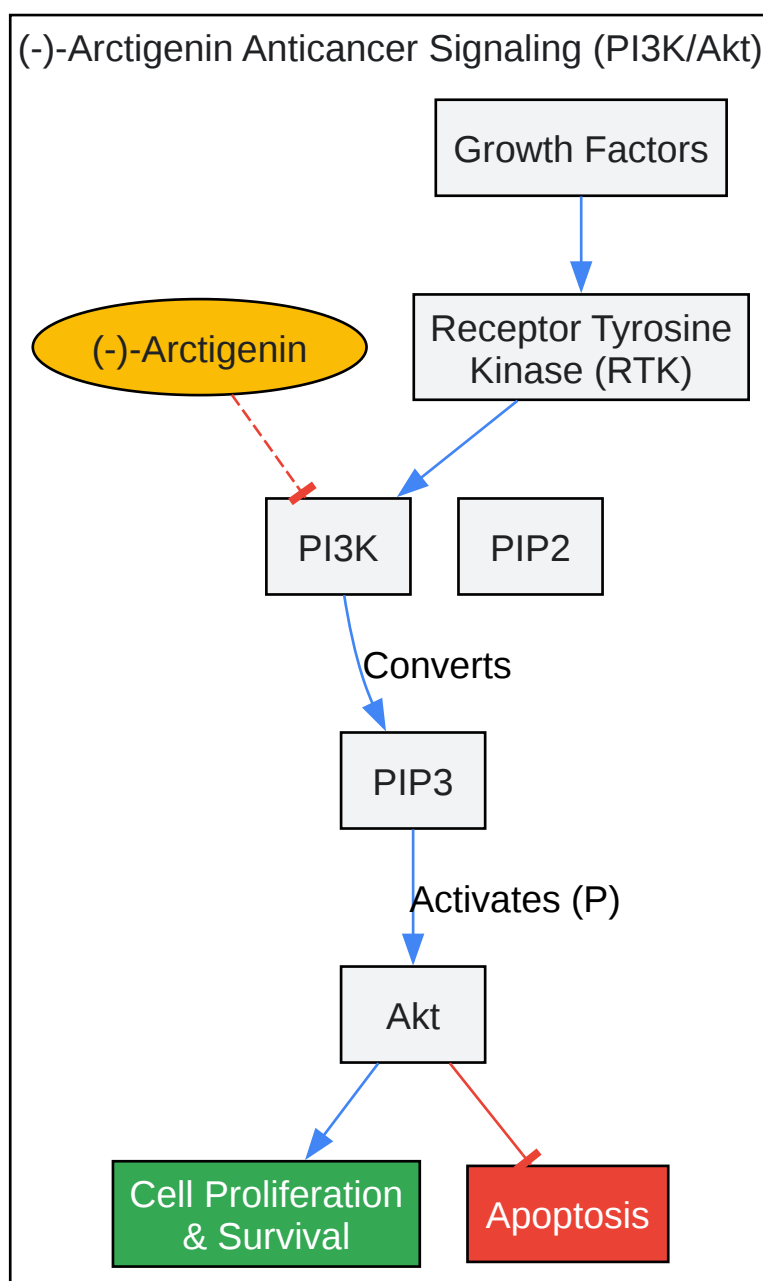


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Figure 2. (-)-Arctigenin's modulation of key anti-inflammatory signaling pathways.

The antitumor activity of **(-)-Arctigenin** is linked to its ability to induce apoptosis and inhibit cell proliferation by targeting survival pathways such as PI3K/Akt.

- PI3K/Akt Pathway: **(-)-Arctigenin** inhibits the PI3K/Akt signaling cascade, which is a critical pathway for cell survival and proliferation. By suppressing the phosphorylation of Akt, it can inhibit the viability of cancer cells.



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Figure 3. Inhibition of the PI3K/Akt survival pathway by **(-)-Arctigenin**.

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